

The Synthetic Keystone: A Technical Whitepaper on **tert-Butyl 3-aminoindoline-1-carboxylate**

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Compound of Interest

Compound Name: *tert-Butyl 3-aminoindoline-1-carboxylate*

Cat. No.: B592243

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document summarizes the available chemical and synthetic information for **tert-Butyl 3-aminoindoline-1-carboxylate**. Extensive searches of scientific literature and patent databases did not yield specific data on the intrinsic biological activity of this compound. The information presented herein focuses on its role as a crucial synthetic intermediate in the development of biologically active molecules.

Introduction

tert-Butyl 3-aminoindoline-1-carboxylate is a heterocyclic compound featuring an indoline scaffold. The indoline structure, a bicyclic motif composed of a benzene ring fused to a five-membered nitrogen-containing ring, is a privileged scaffold in medicinal chemistry, appearing in numerous natural products and synthetic drugs. The presence of a tert-butoxycarbonyl (Boc) protecting group on the indoline nitrogen and an amino group at the 3-position makes **tert-Butyl 3-aminoindoline-1-carboxylate** a versatile and valuable building block for the synthesis of a wide range of more complex molecules with diverse pharmacological activities. The tert-butyl group contributes to its hydrophobic character, while the amino and carboxylate functionalities are pivotal to its chemical reactivity.^[1] It is often supplied as a hydrochloride salt to improve its solubility in aqueous media.

Chemical and Physical Properties

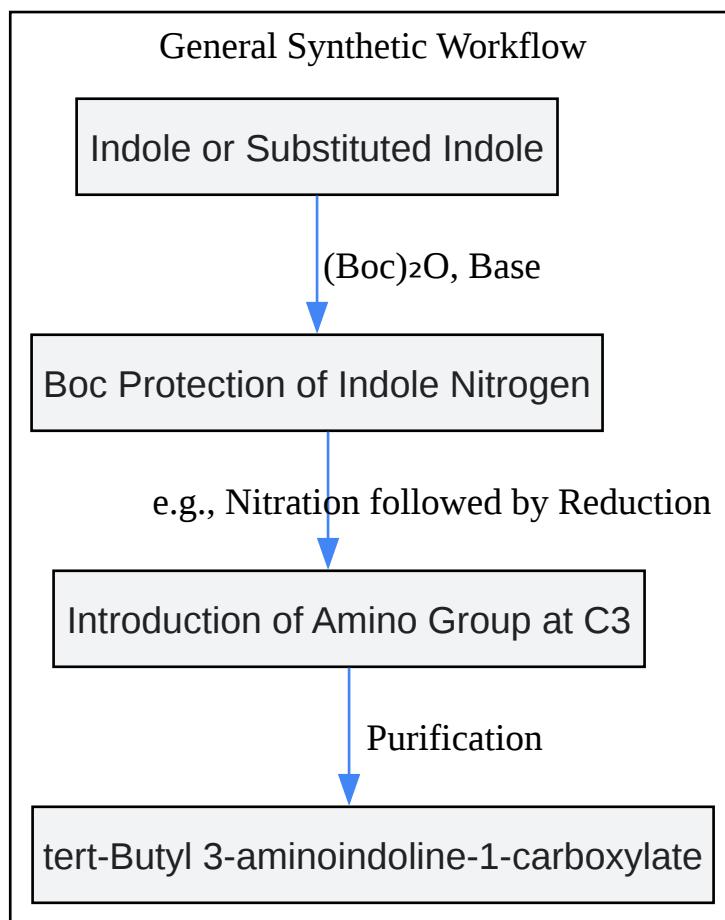
A summary of the key chemical and physical properties of **tert-Butyl 3-aminoindoline-1-carboxylate** hydrochloride is presented in Table 1. This data is compiled from publicly available chemical databases.

| Property | Value | Source |
|-------------------|---|--------------------|
| Molecular Formula | $C_{13}H_{19}ClN_2O_2$ | PubChem |
| Molecular Weight | 270.75 g/mol | PubChem |
| IUPAC Name | tert-butyl 3-amino-2,3-dihydroindole-1-carboxylate;hydrochloride | PubChem |
| CAS Number | 1220040-14-1 | PubChem |
| Appearance | Solid (form may vary) | Chemical Suppliers |
| Solubility | Often supplied as a hydrochloride salt to enhance aqueous solubility. | [1] |

Synthesis

The synthesis of **tert-Butyl 3-aminoindoline-1-carboxylate** typically involves a multi-step process. While specific, detailed industrial protocols are proprietary, a general synthetic approach can be outlined based on standard organic chemistry principles and information from related syntheses. The process generally begins with a suitable indole or indoline precursor.

A potential synthetic workflow is illustrated below. This diagram represents a logical sequence of reactions commonly employed in organic synthesis for the preparation of such compounds.



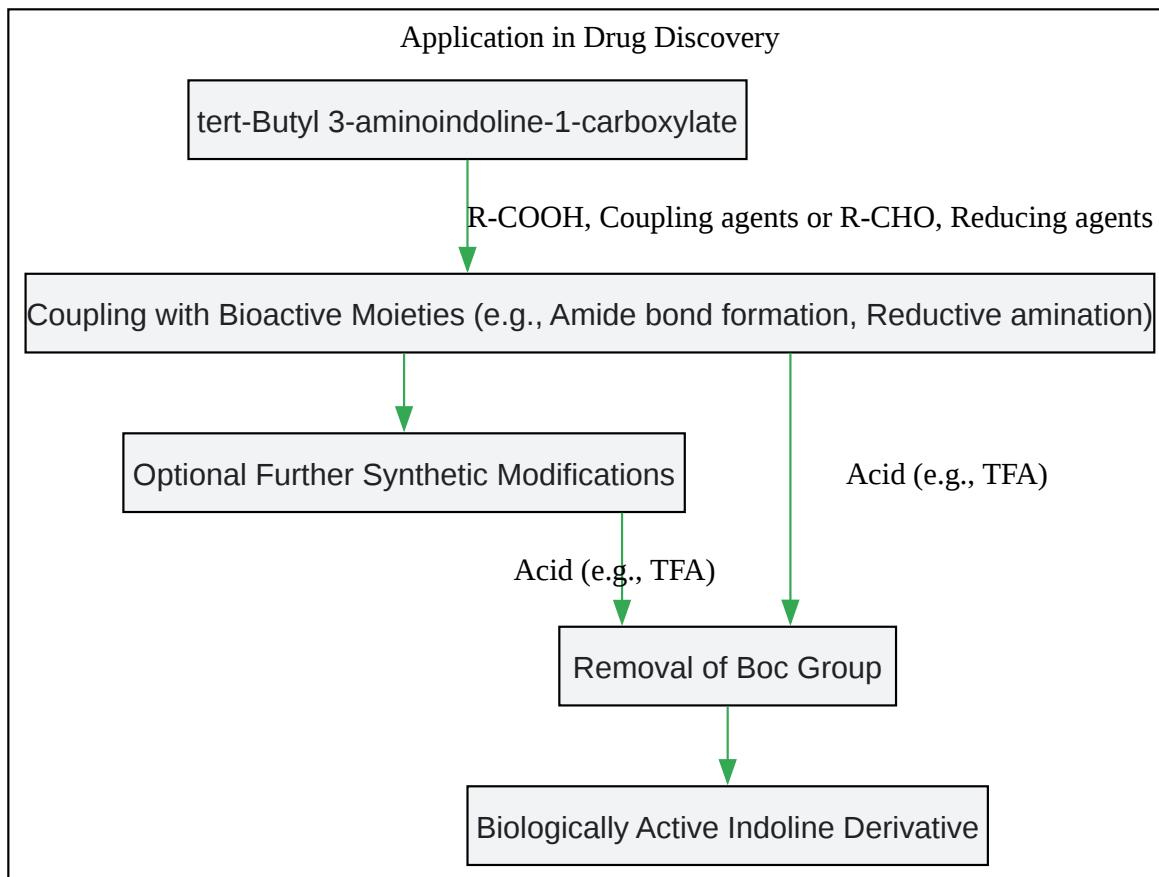
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A generalized synthetic workflow for **tert-Butyl 3-aminoindoline-1-carboxylate**.

Role as a Synthetic Intermediate

The primary utility of **tert-Butyl 3-aminoindoline-1-carboxylate** lies in its role as a versatile intermediate for the synthesis of more complex, biologically active molecules. The amino group at the 3-position serves as a key handle for further functionalization, allowing for the introduction of various substituents and the construction of diverse molecular architectures.

The general workflow for utilizing this intermediate in drug discovery is depicted below.



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Workflow illustrating the use of the title compound as a synthetic intermediate.

Derivatives synthesized from this intermediate have been investigated for a range of therapeutic applications, taking advantage of the diverse biological activities associated with the indoline scaffold.

Biological Context of Indoline Derivatives

While **tert-Butyl 3-aminoindoline-1-carboxylate** itself does not have documented biological activity, the indoline core is a component of many biologically active compounds. The synthetic versatility of the title compound allows for its incorporation into molecules designed to target a

variety of biological pathways. The types of biological activities reported for more complex molecules derived from indoline scaffolds are broad and include, but are not limited to, antiviral, antimicrobial, and anticancer properties. It is crucial to reiterate that these activities are properties of the final, more complex derivatives and not of the intermediate itself.

Conclusion

tert-Butyl 3-aminoindoline-1-carboxylate is a key building block in modern medicinal chemistry. Its value is derived from its utility as a versatile synthetic intermediate, enabling the construction of diverse libraries of indoline-containing compounds for drug discovery programs. Although no specific biological activity has been reported for this compound in the public domain, its role in the synthesis of potentially therapeutic agents is well-established. Future research may focus on further exploring the synthetic applications of this compound and the biological activities of its novel derivatives. Researchers and drug development professionals can leverage this intermediate to efficiently access complex molecular architectures for the discovery of new medicines.

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References

- 1. WO2004000784A1 - Preparation of protected amino acids - Google Patents [patents.google.com]
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